Application Note: Quantification of Arachidonoyl Serinol in Biological Matrices by LC-MS/MS

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Compound of Interest

Compound Name:	*Arachidonoyl Serinol*
Cat. No.:	*B14815176*

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Audience: This document is intended for researchers, scientists, and drug development professionals involved in endocannabinoid research, lipidomics, and bioanalysis.

Introduction N-Arachidonoyl L-Serine (ARA-S), an endocannabinoid-like lipid amide, was first isolated from bovine brain.[1][2] Structurally similar to anandamide, ARA-S exhibits a unique pharmacological profile. It binds weakly to cannabinoid receptors CB1 and CB2 and does not interact with the TRPV1 vanilloid receptor.[1][3] Instead, its biological effects, which include vasodilation and neuroprotection, are thought to be mediated through a putative novel cannabinoid-type receptor, possibly GPR55, and by modulating ion channels like the large conductance Ca2+-activated K+ (BKCa) channels.[3] ARA-S influences key cellular signaling pathways, including the phosphorylation of p44/42 mitogen-activated protein (MAP) kinase and protein kinase B (Akt).[1][2] Given its potential role in various physiological and pathological processes, a sensitive and selective analytical method is crucial for its accurate quantification in biological samples. This application note details a robust LC-MS/MS (Liquid Chromatography-Tandem Mass Spectrometry) method for the quantification of **Arachidonoyl Serinol**.

Principle of the Method

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This method employs liquid chromatography to separate **Arachidonoyl Serinol** from other endogenous components in an extracted biological sample. The analyte is then ionized using electrospray ionization (ESI) and detected by a triple quadrupole mass spectrometer operating in Multiple Reaction Monitoring (MRM) mode. Quantification is achieved by comparing the analyte's response to that of a stable isotope-labeled internal standard (**Arachidonoyl Serinol**-d8), using a calibration curve generated from standards of known concentrations.

Experimental Protocols

Materials and Reagents

- Analytes and Standards:
  - **Arachidonoyl Serinol** (ARA-S) (CAS: 183718-70-9)[4]
  - N-Arachidonoyl-L-serine-d8 (ARA-S-d8) (for use as an internal standard)[5]
- Solvents and Chemicals:
  - Methanol (LC-MS Grade)
  - Acetonitrile (LC-MS Grade)
  - Water (LC-MS Grade)
  - Ammonium Acetate
  - Formic Acid (Optional, for mobile phase modification)
  - Chloroform
  - Toluene or Methyl tert-butyl ether (MTBE) for extraction
- Equipment:
  - Analytical balance
  - Vortex mixer

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- Centrifuge (capable of 4°C)
- Sample evaporator (e.g., Nitrogen blow-down)
- LC-MS/MS system (e.g., Agilent 1200 HPLC with a 6460 Triple Quadrupole MS or equivalent)[6]

Standard Solution Preparation

- Primary Stock Solutions (1 mg/mL): Accurately weigh and dissolve **Arachidonoyl Serinol** and ARA-S-d8 in ethanol or methanol to prepare individual stock solutions. Store at -20°C or lower.
- Intermediate Solutions: Prepare working solutions of ARA-S (for calibration curve) and ARA-S-d8 (internal standard, IS) by diluting the primary stocks in methanol or an acetonitrile/water mixture. A typical IS working concentration might be 100 ng/mL.
- Calibration Standards: Prepare a series of calibration standards by spiking the appropriate volume of ARA-S working solutions into a blank matrix (e.g., surrogate plasma or buffer). A typical concentration range could be 0.2 to 120 pg/µL.[6]

Sample Preparation: Extraction from Brain Tissue

This protocol is adapted from established methods for N-arachidonoyl amino acids.[1][6][7]

- Homogenization: Weigh the frozen brain tissue sample (~30 mg). Homogenize the tissue in a suitable buffer (e.g., MES buffered saline) on ice.
- Spiking: To a 500 µL aliquot of the homogenate, add a known amount of the ARA-S-d8 internal standard solution.
- Protein Precipitation & Liquid-Liquid Extraction (LLE):
  - Add 2 mL of ice-cold organic solvent (e.g., a 2:1 mixture of chloroform/methanol or toluene) to the homogenate.[1][7]
  - Vortex vigorously for 1 minute to ensure thorough mixing and protein precipitation.

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- Centrifuge at >3,000 x g for 10 minutes at 4°C to pellet the precipitated protein and separate the aqueous and organic layers.

- Isolation: Carefully transfer the lower organic layer (when using chloroform/methanol) or the upper organic layer (when using toluene) to a clean glass tube.

- Evaporation: Evaporate the solvent to dryness under a gentle stream of nitrogen at room temperature.

- Reconstitution: Reconstitute the dried lipid extract in 100 µL of the initial mobile phase (e.g., 55% Methanol / 45% 10 mM Ammonium Acetate). Vortex briefly and transfer to an autosampler vial for analysis.



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Caption: Experimental workflow for ARA-S quantification.

LC-MS/MS Conditions

The following conditions are based on a validated method for N-arachidonoyl amino acids and serve as a strong starting point.[6]

Parameter	Setting
LC System	Agilent 1200 Series or equivalent
Column	Zorbax SB-CN, 2.1 x 100 mm, 3.5 µm
Column Temperature	Maintained at a controlled temperature (e.g., 40°C)
Autosampler Temp	12°C
Mobile Phase A	10 mM Ammonium Acetate in Water
Mobile Phase B	100% Methanol
Flow Rate	300 µL/min
Injection Volume	5-10 µL
Gradient Elution	0-0.5 min: 45% B; 0.5-1 min: ramp to 70% B; 1-10 min: ramp to 99% B; 10-14 min: hold at 99% B; 14.5 min: return to 45% B; 21 min: End Run
MS System	Agilent 6460 Triple Quadrupole or equivalent
Ion Source	Electrospray Ionization (ESI), Positive Mode
MRM Transitions	ARA-S:m/z 392.3 → [Product Ion]* ARA-S-d8:m/z 400.3 → [Product Ion]*
Source Parameters	Gas Temp: 350°C; Gas Flow: 10 L/min; Nebulizer: 40 psi; Capillary Voltage: 4000 V
Dwell Time	Optimized for peak shape (e.g., 100-200 ms)

*Product ions must be determined by infusing pure standards. For similar N-acyl amides, fragmentation often occurs at the amide bond.

Method Performance and Data

The following table summarizes the expected performance characteristics of the method based on published data for N-arachidonoyl serine (NASer).[6]

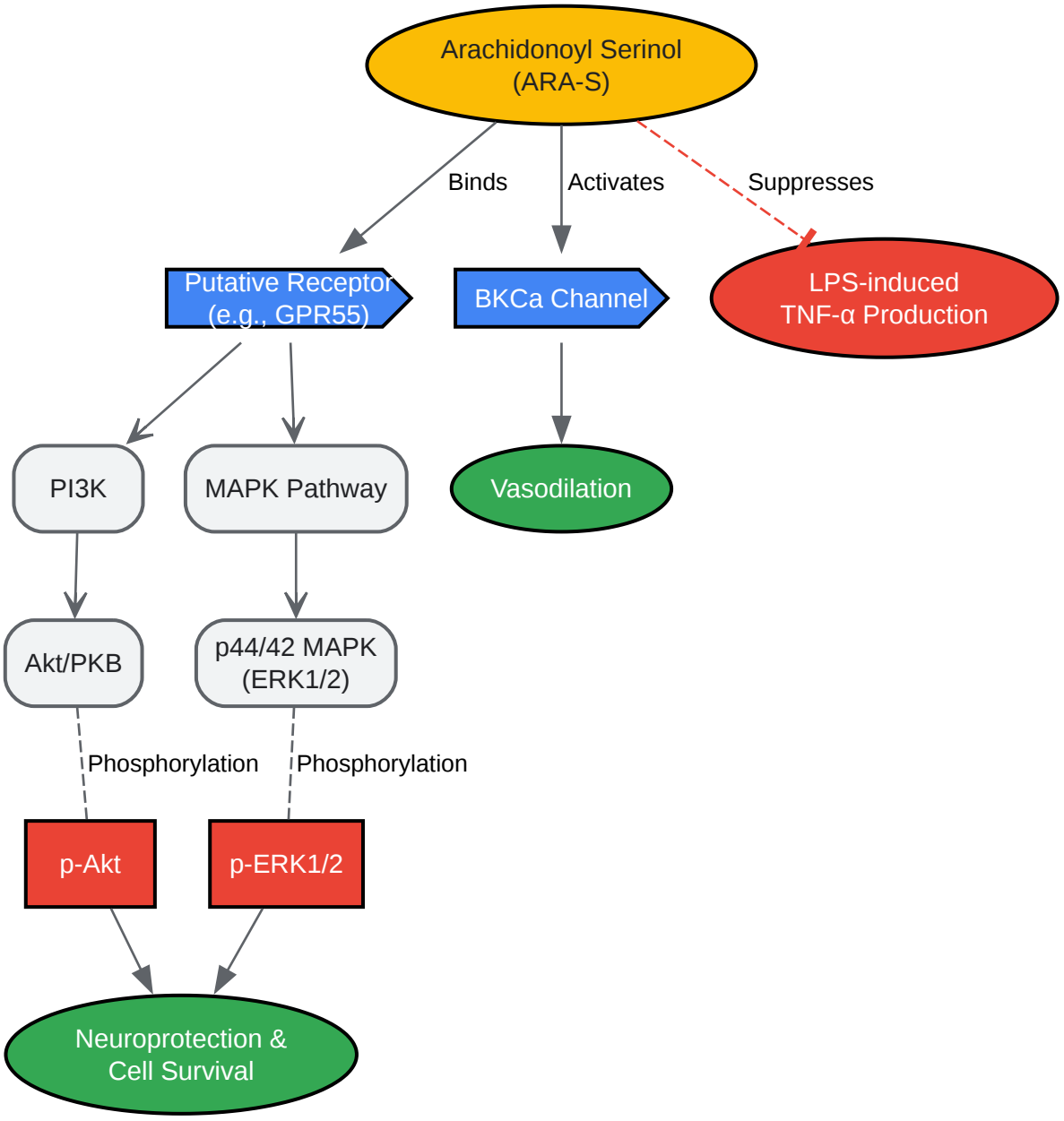
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Parameter	Result
Linearity Range	0.2 – 120 pg/µL
Correlation Coefficient (r^2)	> 0.99
Lower Limit of Quant. (LLOQ)	1.9 pg on-column
Limit of Detection (LOD)	0.5 pg on-column
Intra-day Precision (%RSD)	< 15%
Inter-day Precision (%RSD)	< 15%
Accuracy (% Recovery)	85 - 115%
Endogenous Level (Mouse Brain)	3.1 ± 0.5 pmol/g tissue

Associated Signaling Pathway

Arachidonoyl Serinol acts on multiple downstream targets. While it does not significantly engage classical cannabinoid receptors, it stimulates signaling cascades associated with cell survival and vasodilation.[1][2][3]

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Caption: Simplified signaling pathway of **Arachidonoyl Serinol**.

Conclusion

The described LC-MS/MS method provides the high sensitivity and selectivity required for the reliable quantification of **Arachidonoyl Serinol** in complex biological matrices like brain tissue. This protocol, including a detailed sample preparation workflow and optimized instrument parameters, offers a robust tool for researchers investigating the physiological roles of this

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important endocannabinoid-like molecule. The method's performance characteristics demonstrate its suitability for demanding applications in pharmacology and drug development.

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